

Proper Disposal Protocol for 2-Methylbenzamide Oxime

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Compound of Interest

Compound Name: 2-Methyl benzamideoxime

Cat. No.: B7777084

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For Immediate Reference: Treat 2-Methylbenzamide oxime as a toxic and hazardous chemical. Professional disposal is mandatory. Never dispose of this substance in the regular trash or down the drain.^{[1][2]} This guide provides detailed procedures for the safe handling and disposal of 2-Methylbenzamide oxime and associated waste in a laboratory setting.

Essential Safety & Hazard Information

2-Methylbenzamide oxime is classified as a hazardous substance. Understanding its specific dangers is critical for safe handling and disposal.

- GHS Signal Word: Danger^[3]

Hazard Statements:^{[3][4]}

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Immediate and appropriate personal protective equipment (PPE) is required at all times when handling this chemical. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles and a face shield to protect against splashes and fine particles.
- A laboratory coat.
- Use of a chemical fume hood to avoid inhalation of dust.^[4]

Chemical and Physical Properties

The following table summarizes key quantitative data for 2-Methylbenzamide oxime.

Property	Value	Citation(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O	^[3] ^[4]
Molecular Weight	150.18 g/mol	^[3] ^[4]
Physical State	Solid	^[3]
Melting Point	144-148 °C	^[3]
GHS Hazard Class	Acute Toxicity 3 (Oral), Eye Damage 1, Skin Irritation 2	^[3]
Storage Class Code	6.1C: Combustible, acute toxic Cat. 3 / toxic	^[3]
Transport UN Number	UN 2811 (Toxic Solid, Organic, N.O.S.)	

Detailed Disposal and Handling Protocols

This section provides step-by-step instructions for preparing 2-Methylbenzamide oxime for disposal, managing spills, and handling contaminated materials.

Protocol 1: Disposal of Unused or Waste 2-Methylbenzamide Oxime

Objective: To safely collect and store solid 2-Methylbenzamide oxime waste for professional disposal.

Methodology:

- Segregation: Designate a specific, clearly labeled waste container for 2-Methylbenzamide oxime. Do not mix it with other chemical wastes unless explicitly approved by your institution's Environmental Health & Safety (EHS) office. Incompatible materials include strong oxidizing agents, acids, and bases.
- Container Selection: Use a high-density polyethylene (HDPE) or other chemically resistant container that can be securely sealed. If possible, use the original manufacturer's container. [\[5\]](#)
- Labeling: Immediately label the waste container with a "Hazardous Waste" label. Fill in all required information, including:
 - The full chemical name: "2-Methylbenzamide oxime"
 - CAS Number: 40312-14-9
 - The specific hazards: "Toxic," "Eye Damage," "Irritant"
 - The date accumulation started.
- Waste Accumulation:
 - Carefully transfer the solid waste into the designated container inside a chemical fume hood to minimize dust exposure.
 - Ensure the container is kept securely sealed at all times, except when adding waste.
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[\[1\]](#) This area should be secure, well-ventilated, and away from general laboratory traffic. Ensure secondary containment is used for the waste container.
- Professional Disposal: Once the container is full or has been in storage for the maximum allowable time (e.g., 90 days), contact your institution's EHS office to arrange for pickup and

disposal by a licensed professional waste service.^{[4][5]}

Protocol 2: Management of Spills

Objective: To safely clean and contain a spill of solid 2-Methylbenzamide oxime.

Methodology:

- Area Evacuation: If a significant spill occurs, evacuate personnel from the immediate area.
- Ventilation: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Personal Protection: Wear full PPE as described in Section 1 before approaching the spill.
- Containment:
 - Gently sweep up the solid material. Avoid creating dust. A HEPA-filtered vacuum may be used if available and approved for hazardous materials.
 - Place the swept-up material and any contaminated cleaning tools (e.g., wipes, pads) into a designated hazardous waste container.
- Final Cleaning: Wipe the spill area with a damp cloth or paper towel.
- Disposal: Place all contaminated cleaning materials, including gloves and wipes, into the hazardous waste container. Seal, label, and store the container as described in Protocol 1.

Protocol 3: Disposal of Empty Containers

Objective: To properly dispose of an empty container that held 2-Methylbenzamide oxime.

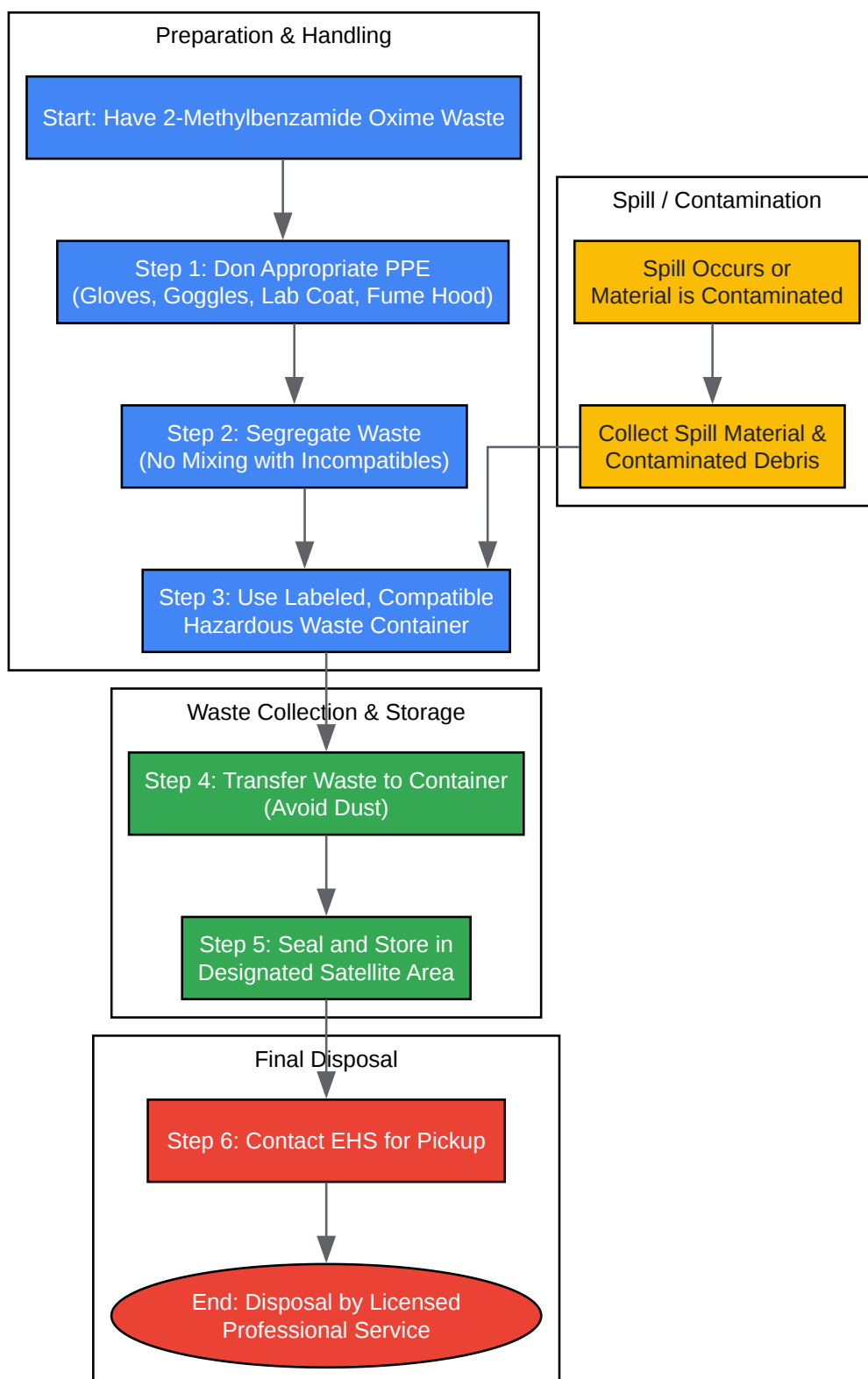
Methodology:

- Decontamination: Due to the chemical's acute toxicity, the container must be triple-rinsed.^[6]
 - Select a solvent capable of dissolving 2-Methylbenzamide oxime (consult chemical resources for appropriate solvents, such as methanol or acetone).
 - Add a small amount of the solvent to the container, securely cap it, and rinse thoroughly.

- Pour the resulting solvent rinsate into a designated hazardous waste container for liquid waste.
- Repeat this rinsing process two more times.
- Container Disposal: Once triple-rinsed, the container can often be disposed of as non-hazardous waste. Deface or remove the original label and leave the cap off before placing it in the appropriate recycling or trash receptacle, as per institutional guidelines.^[6]

Disposal Workflow Visualization

The following diagram illustrates the logical steps for the proper disposal of 2-Methylbenzamide oxime.



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Caption: Workflow for the safe disposal of 2-Methylbenzamide oxime.

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